

An In-depth Technical Guide to Basic Red 1 (Rhodamine 6G)

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Compound of Interest

Compound Name: *Basic Red 1*

CAS No.: *3373-01-1*

Cat. No.: *B15045561*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fluorescent dye **Basic Red 1**, most commonly known as Rhodamine 6G (C.I. 45160). It delves into its chemical and physical properties, synthesis, and key applications, with a focus on its utility in research and development.

Core Molecular and Physical Data

Basic Red 1 is a highly fluorescent dye belonging to the rhodamine family. It is a cationic dye widely utilized for its brilliant fluorescence and high photostability. While the name "**Basic Red 1**" can occasionally be associated with a similar compound (C.I. 45161), the vast majority of scientific literature and commercial products refer to Rhodamine 6G.

Molecular Formula and Weight:

There are two compounds that have been referred to as **Basic Red 1**. The most common and extensively studied is Rhodamine 6G (C.I. 45160).

Compound Name	C.I. Number	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Rhodamine 6G	45160	C ₂₈ H ₃₁ ClN ₂ O ₃	479.01[1][2][3][4]	989-38-8[1][2][4]
Basic Red 1:1	45161	C ₂₇ H ₂₉ ClN ₂ O ₃	464.98[5][6]	3068-39-1[5][6]

This guide will focus on Rhodamine 6G (C.I. 45160) due to its widespread use and extensive documentation.

Physicochemical and Spectroscopic Properties of Rhodamine 6G:

Property	Value
Appearance	Dark reddish-purple or brown crystalline solid.[4]
Solubility in water	20 g/L (at 25 °C).[4]
Solubility in ethanol	80 g/L.
Solubility in methanol	400 g/L.[4]
Maximum Excitation (λ_{ex})	~525-530 nm.[7]
Maximum Emission (λ_{em})	~548-556 nm.[7]
Fluorescence Quantum Yield (in ethanol)	~0.95.[8][9]
Molar Absorptivity	High, contributing to its brightness.

Synthesis

The synthesis of Rhodamine 6G typically involves the condensation of 3-(ethylamino)-4-methylphenol with phthalic anhydride. The resulting product is then esterified with ethanol and a mineral acid to yield the final dye.[10] An alternative method involves the alkylation of O-methylaniline with ethylene oxide, followed by sulfonation, alkali fusion, condensation with phthalic anhydride, and subsequent esterification with ethylene oxide.[2]

Experimental Protocols

Preparation of Stock and Working Solutions for Cellular Imaging

This protocol provides a general guideline for preparing Rhodamine 6G solutions for staining live cells.

Materials:

- Rhodamine 6G powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS) or serum-free cell culture medium
- Microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

- Stock Solution Preparation (e.g., 5 mM):
 - Weigh out 1 mg of Rhodamine 6G powder.
 - Dissolve the powder in 417.5 μ L of anhydrous DMSO to create a 5 mM stock solution.[\[11\]](#)
 - Vortex thoroughly to ensure complete dissolution.
 - Store the stock solution in small aliquots at -20°C, protected from light. Properly stored, the stock solution is stable for at least one month.[\[12\]](#)
- Working Solution Preparation (e.g., 1-20 μ M):
 - On the day of the experiment, thaw an aliquot of the stock solution.
 - Dilute the stock solution in serum-free cell culture medium or PBS to the desired final concentration (typically between 1-20 μ M).[\[12\]](#) For example, to make 1 mL of a 10 μ M

working solution from a 5 mM stock, add 2 μ L of the stock solution to 998 μ L of medium/PBS.

- The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.

Live-Cell Staining for Fluorescence Microscopy

This protocol details the steps for staining mitochondria in live adherent cells using Rhodamine 6G.

Materials:

- Adherent cells cultured on sterile coverslips or in imaging dishes
- Rhodamine 6G working solution (1-20 μ M in serum-free medium)
- Serum-free cell culture medium or PBS for washing
- Fluorescence microscope with appropriate filter sets (e.g., for TRITC or Cy3)

Protocol:

- Cell Preparation:
 - Grow adherent cells on sterile coverslips or in imaging-grade dishes to the desired confluency.
- Staining:
 - Aspirate the cell culture medium from the coverslips/dishes.
 - Add a sufficient volume of the Rhodamine 6G working solution to cover the cells (e.g., 100 μ L for a coverslip in a 24-well plate).[\[11\]](#)
 - Incubate the cells at room temperature or 37°C for 5-30 minutes, protected from light.[\[12\]](#)
The optimal incubation time should be determined for each cell line.
- Washing:

- Aspirate the staining solution.
- Wash the cells twice with pre-warmed serum-free medium or PBS for 5 minutes each to remove unbound dye.[\[11\]](#)
- Imaging:
 - Mount the coverslip on a microscope slide with a drop of fresh medium or PBS.
 - Observe the stained cells using a fluorescence microscope. Rhodamine 6G fluorescence is typically visualized with filter sets designed for red-orange fluorophores.

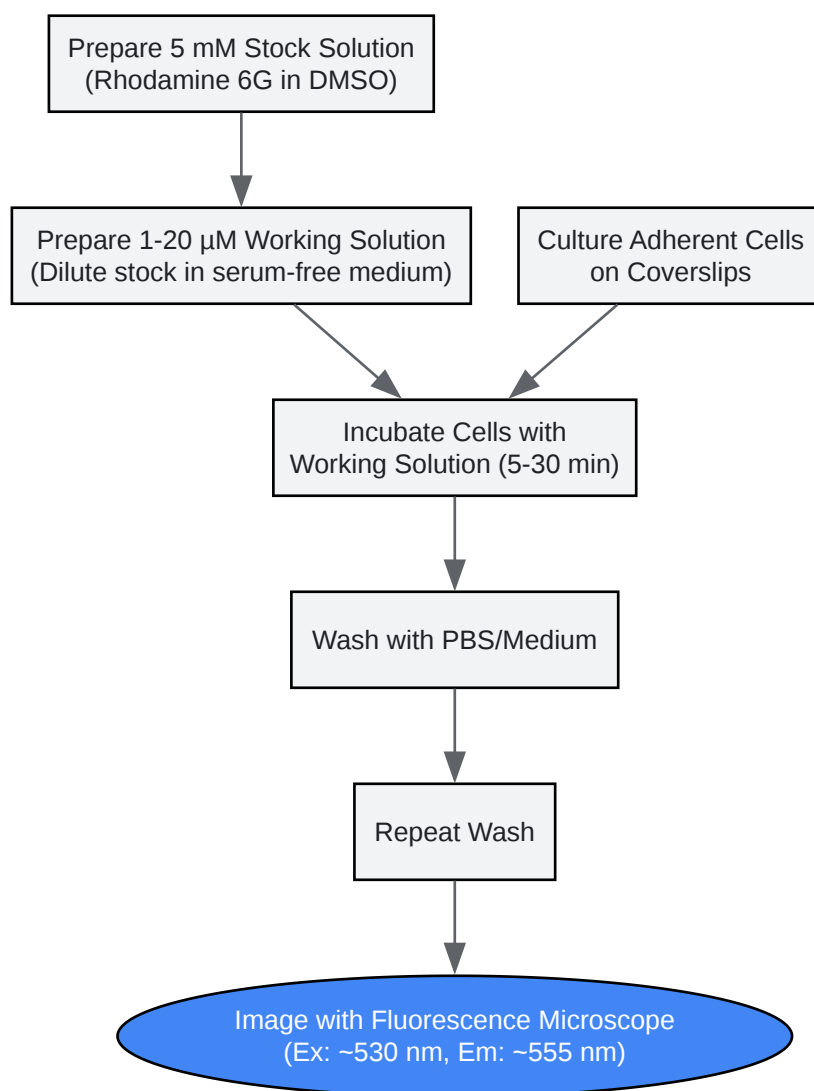
Key Applications in Research and Drug Development

Rhodamine 6G's exceptional fluorescence properties make it a versatile tool in various scientific disciplines.

- **Fluorescence Microscopy:** It is widely used as a fluorescent stain in various microscopy techniques, including confocal microscopy and flow cytometry.[\[4\]](#)[\[10\]](#) As a lipophilic cation, it can accumulate in mitochondria due to their negative membrane potential, making it a valuable probe for mitochondrial staining and assessing mitochondrial health.[\[12\]](#)
- **Tracer Dye:** Due to its high detectability even at low concentrations, Rhodamine 6G is employed as a tracer dye in water to study flow and transport phenomena.[\[4\]](#)[\[10\]](#)
- **Laser Dye:** It serves as a gain medium in dye lasers, pumped by various laser sources like Nd:YAG lasers.[\[4\]](#)
- **Drug Delivery Research:** Rhodamine 6G is used as a model fluorescent drug to study the encapsulation and release kinetics from various drug delivery systems, such as nanoparticles and microparticles.[\[13\]](#)[\[14\]](#)[\[15\]](#) Its fluorescence allows for the visualization and quantification of the delivery vehicle's behavior in vitro and in vivo.

Visualizing Workflows and Concepts

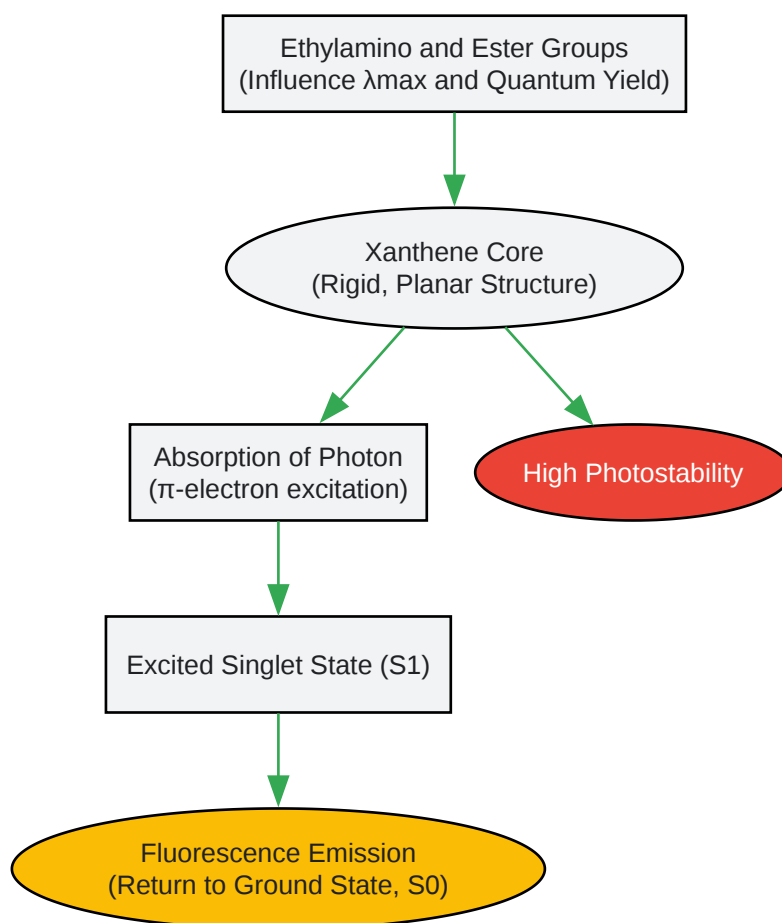
Experimental Workflow for Mitochondrial Staining



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Caption: Workflow for staining mitochondria in live cells with Rhodamine 6G.

Relationship Between Structure and Fluorescence



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Caption: Key structural features of Rhodamine 6G influencing its fluorescence.

Safety and Handling

Rhodamine 6G is toxic if swallowed and can cause serious eye damage.^{[16][17][18]} It may also cause skin irritation and allergic reactions.^{[16][18]} Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the compound. All work with the powder and concentrated solutions should be performed in a well-ventilated area or a fume hood. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.^{[16][18][19]}

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